

# Personal protective equipment for handling 3,4-Dichlorobenzyl bromide

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## Compound of Interest

Compound Name: **3,4-Dichlorobenzyl bromide**

Cat. No.: **B091718**

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## Essential Safety and Handling Guide for 3,4-Dichlorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4-Dichlorobenzyl bromide**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Chemical Identification and Properties

A summary of the key physical and chemical properties of **3,4-Dichlorobenzyl bromide** is provided below.

Property	Value
Synonyms	α-Bromo-3,4-dichlorotoluene, 1-Bromomethyl-3,4-dichlorobenzene
CAS Number	18880-04-1
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrCl <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	239.92 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid
Density	1.650 g/mL at 25 °C <a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.607 <a href="#">[1]</a>
Flash Point	> 110 °C (> 230 °F) <a href="#">[1]</a>

## Hazard Identification and Classification

**3,4-Dichlorobenzyl bromide** is classified as a hazardous substance. The GHS classification and corresponding hazard statements are summarized below.[\[3\]](#)

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 3) <a href="#">[3]</a>	H301: Toxic if swallowed <a href="#">[3]</a>	Skull and Crossbones	Danger <a href="#">[1]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation (Sub-category 1B) <a href="#">[3]</a>	H314: Causes severe skin burns and eye damage <a href="#">[3]</a>	Corrosion	
Hazardous to the Aquatic Environment, Long-term (Chronic 4)	H413: May cause long lasting harmful effects to aquatic life <a href="#">[3]</a>		

## Operational and Safety Protocols

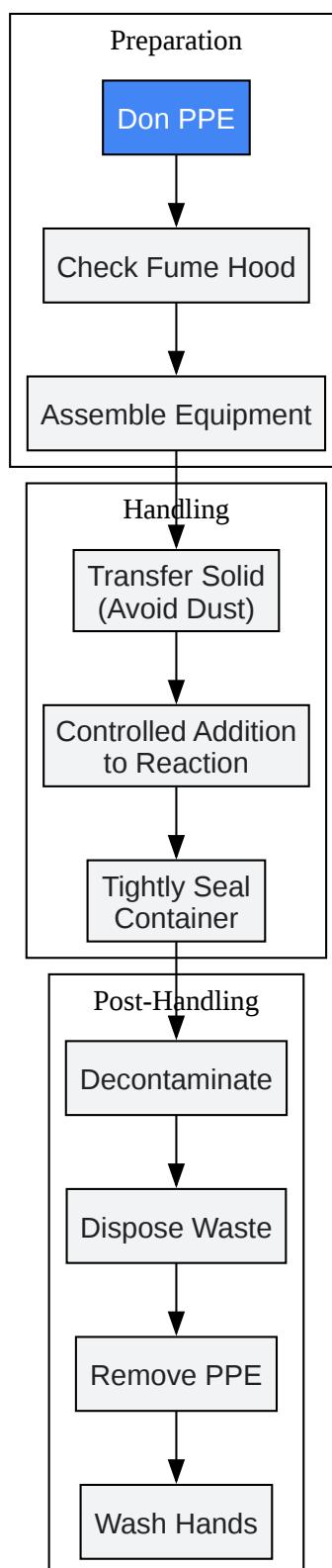
### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,4-Dichlorobenzyl bromide** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards and a full-face shield.[3][4]	Protects against splashes and airborne particles that can cause severe eye damage.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use and disposed of properly after handling.[4]	Prevents skin contact, which can lead to severe burns.[5]
Body Protection	A standard lab coat is required. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn.[4]	Protects skin and personal clothing from contamination.[4]
Respiratory Protection	A NIOSH-approved respirator with a type ABEK (EN14387) filter for organic vapors should be used, especially when handling the solid outside of a fume hood or if dust is generated.[1][4][6]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation.[4]

## Handling and Storage Workflow

All handling of **3,4-Dichlorobenzyl bromide** should be performed within a certified chemical fume hood.



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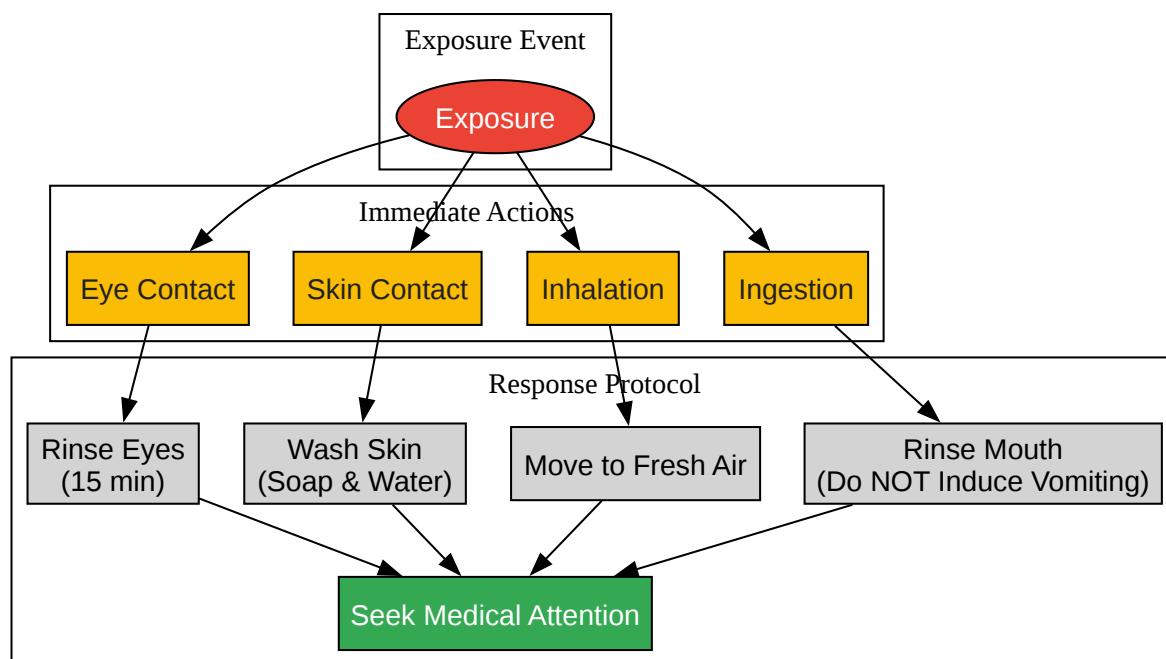
Caption: Workflow for handling **3,4-Dichlorobenzyl bromide**.

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from incompatible materials and foodstuff containers.[3] The storage area should be designated for corrosive materials.[5] Store locked up.[3][5]

## Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

### Exposure Response Plan



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Caption: Emergency response for exposure incidents.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[5][7]

- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area thoroughly with soap and water.[\[5\]](#)[\[7\]](#) Seek immediate medical attention if irritation persists.[\[5\]](#)
- Inhalation: Move the affected person to fresh air.[\[3\]](#)[\[5\]](#) If breathing is difficult, provide oxygen.[\[5\]](#) Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[3\]](#)[\[5\]](#) Rinse mouth with water.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

## Spill and Leak Containment

- Small Spills: For small spills, absorb the material with an inert, non-combustible absorbent.
- Large Spills: For larger spills, evacuate the area and contact the institution's environmental health and safety department.[\[4\]](#)
- General Procedure: Avoid dust formation.[\[3\]](#) Ensure adequate ventilation.[\[3\]](#) Remove all sources of ignition.[\[3\]](#) Use non-sparking tools.[\[3\]](#)

## Disposal Plan

Waste from **3,4-Dichlorobenzyl bromide** is classified as hazardous.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Contaminated PPE	Dispose of as hazardous waste in a designated, labeled container.
Spill Cleanup Debris	Collect in a suitable, labeled container for disposal as hazardous waste. <a href="#">[8]</a>

Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[3\]](#) Discharge into the environment must be avoided.[\[3\]](#)

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